

# Application Note: Preparation of AZ0108 Stock Solution with DMSO

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## Compound of Interest

Compound Name: AZ0108

Cat. No.: B10774882

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This document provides a comprehensive guide and detailed protocol for the preparation, handling, and storage of stock solutions of **AZ0108** using dimethyl sulfoxide (DMSO). **AZ0108** is a potent and orally bioavailable inhibitor of Poly(ADP-ribose) polymerase (PARP) enzymes, particularly PARP1, PARP2, and PARP6.<sup>[1][2][3]</sup> It is a valuable tool for in vitro and in vivo studies investigating the biological consequences of PARP inhibition, such as its role in blocking centrosome clustering in cancer cells.<sup>[1][2]</sup> Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

## Quantitative Data Summary

It is imperative to use the specific data provided by the supplier on the Certificate of Analysis (CoA) or technical data sheet for the exact lot of **AZ0108** being used. The table below summarizes the key properties of **AZ0108**.

Table 1: Physicochemical and Potency Data for **AZ0108**

Property	Value	Source / Notes
Molecular Formula	C <sub>24</sub> H <sub>20</sub> F <sub>4</sub> N <sub>6</sub> O <sub>2</sub>	[1]
Molecular Weight	500.45 g/mol	[1]
Solubility in DMSO	≥20 mg/mL (Estimated)	While specific data is not available, similar small molecules have at least this solubility.[4] Always consult the manufacturer's data sheet.
IC <sub>50</sub> (PARP1)	<0.03 μM	[1][3]
IC <sub>50</sub> (PARP2)	<0.03 μM	[1][3]
IC <sub>50</sub> (PARP6)	0.083 μM	[1][3]
EC <sub>50</sub> (Centrosome Clustering)	0.053 μM	[1][3]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM AZ0108 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution, a common concentration for laboratory use.

#### 2.1 Materials

- **AZ0108** powder (CAS: 1825345-52-5)
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Calibrated analytical balance
- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Precision pipettes and sterile, filtered pipette tips
- Vortex mixer

- Sonicator water bath (optional)
- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, lab coat

## 2.2 Procedure

- Pre-calculation: Before weighing, calculate the required mass of **AZ0108** using the following formula:
  - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Desired Volume (L)} \times 1000 \text{ (mg/g)}$
  - Example for 1 mL of 10 mM solution:
  - $\text{Mass (mg)} = 10 \text{ mM} \times 500.45 \text{ g/mol} \times 0.001 \text{ L} \times 1000 = 5.0045 \text{ mg}$
- Weighing: Tare a sterile vial on the analytical balance. Carefully weigh out the calculated mass (e.g., 5.00 mg) of **AZ0108** powder and add it to the vial.
- Solvent Addition: Using a precision pipette, add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the vial containing the **AZ0108** powder.
- Dissolution:
  - Securely cap the vial.
  - Vortex the mixture for 2-3 minutes until the powder is completely dissolved.
  - Visually inspect the solution against a light source to ensure it is clear and free of any particulate matter.
  - If dissolution is slow, sonicate the vial in a water bath for 5-10 minutes.<sup>[5]</sup> Gentle warming to 37°C can also be used, but first, confirm compound stability at this temperature from the supplier's data sheet.<sup>[5]</sup>
- Aliquoting and Storage:

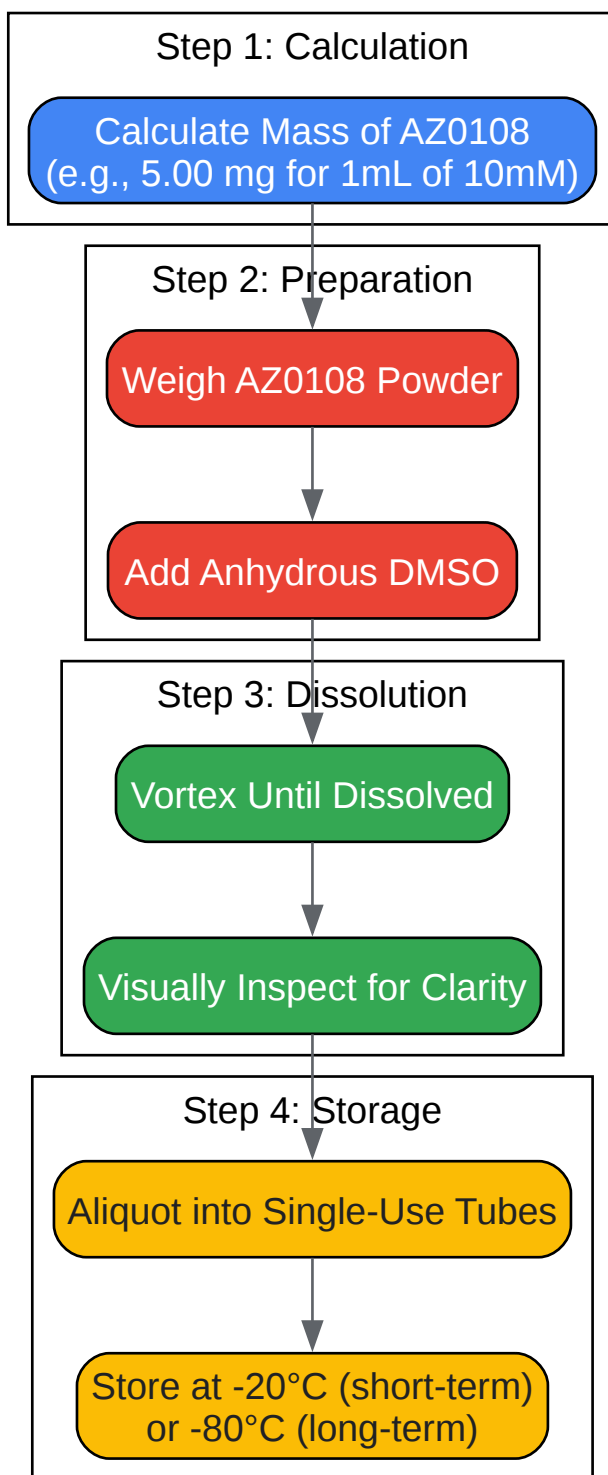
- To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu\text{L}$ ) in sterile tubes.[\[5\]](#)[\[6\]](#)
- Store the powder at  $-20^{\circ}\text{C}$  for up to 3 years.[\[6\]](#)
- Store the DMSO stock solution aliquots at  $-80^{\circ}\text{C}$  for long-term storage ( $\geq 6$  months) or at  $-20^{\circ}\text{C}$  for short-term storage ( $\leq 1$  month).[\[5\]](#)[\[6\]](#) Ensure vials are tightly sealed to prevent absorption of water.

## Protocol 2: Preparation of Working Solutions in Cell Culture Medium

### 2.3 Procedure

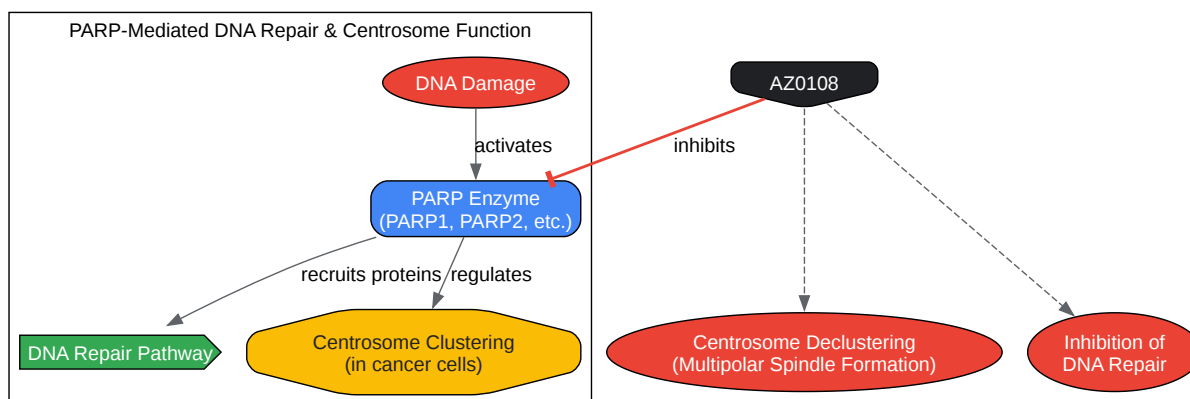
- Thaw Stock: Thaw a single aliquot of the 10 mM **AZ0108** stock solution at room temperature.
- Dilution: Serially dilute the stock solution into pre-warmed cell culture medium to achieve the desired final concentration.
- DMSO Concentration Control: Ensure the final concentration of DMSO in the cell culture medium is less than 0.5%, and ideally at or below 0.1%, to avoid solvent-induced cytotoxicity.[\[6\]](#)[\[7\]](#)
- Vehicle Control: Always include a vehicle control in your experiments, which consists of cell culture medium containing the same final concentration of DMSO as the experimental samples.[\[6\]](#)

## Mandatory Visualizations



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Caption: Workflow for the preparation of an **AZ0108** stock solution.



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Caption: Simplified pathway of **AZ0108** action on PARP and cellular processes.

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## References

- 1. bocsci.com [bocsci.com]
- 2. Discovery of AZ0108, an orally bioavailable phthalazinone PARP inhibitor that blocks centrosome clustering - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. VU0238429 DMSO = 20mg/mL 1160247-92-6 [sigmaaldrich.com]
- 5. benchchem.com [benchchem.com]

- 6. medchemexpress.cn [medchemexpress.cn]
- 7. researchgate.net [researchgate.net]
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